

# ethyl butyrate CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl butyrate

Cat. No.: B046026

[Get Quote](#)

## An In-depth Technical Guide to Ethyl Butyrate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Ethyl butyrate**, also known as ethyl butanoate, is an ester with significant applications across the flavor, fragrance, and pharmaceutical industries. This document provides a comprehensive technical overview of **ethyl butyrate**, detailing its chemical identity, molecular structure, physicochemical properties, and synthesis protocols. Emphasis is placed on both traditional chemical esterification and modern biocatalytic methods. Furthermore, a key biosynthetic pathway for its production in engineered microorganisms is illustrated, highlighting its relevance in industrial biotechnology.

### Chemical Identity and Molecular Structure

**Ethyl butyrate** is the ester formed from the condensation of ethanol and butyric acid.<sup>[1][2]</sup> It is recognized for its characteristic fruity aroma, often compared to that of pineapple.<sup>[1][2]</sup>

- CAS Number: 105-54-4<sup>[1][2][3][4][5]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>12</sub>O<sub>2</sub><sup>[1][3][4][5][6]</sup>
- IUPAC Name: Ethyl butanoate<sup>[1][4]</sup>

- Synonyms: Butyric acid ethyl ester, Butyric ether, Ethyl n-butyrate[1][3][4]

## Molecular Representations:

- SMILES:CCCC(=O)OCC[1][7]
- InChI:InChI=1S/C6H12O2/c1-3-5-6(7)8-4-2/h3-5H2,1-2H3[1][4][7]
- InChIKey:OBNCKNCVKJNDBV-UHFFFAOYSA-N[1][4]

## Physicochemical Properties

A summary of key quantitative data for **ethyl butyrate** is presented below.

Property	Value	Source
Molecular Weight	116.16 g/mol	[1][3][5][6]
Appearance	Clear, colorless liquid	[1][8]
Odor	Fruity, pineapple-like	[1][2]
Boiling Point	120-121 °C	[5][9]
Melting Point	-93.3 °C to -100.8 °C	[5][9]
Density	0.879 g/cm <sup>3</sup> at 20 °C	[5]
Flash Point	26 °C (78 °F)	[1][2]
Solubility	Insoluble in water; Soluble in ethanol, ether, propylene glycol, and paraffin oil.[1][2][7]	

## Synthesis and Experimental Protocols

**Ethyl butyrate** can be produced through several methods, including chemical synthesis (Fischer esterification) and enzymatic catalysis.

### Chemical Synthesis: Acid-Catalyzed Esterification

This method involves the reaction of butyric acid and ethanol with an acid catalyst, typically sulfuric acid. The reaction is an equilibrium that is driven towards the product by removing the water formed.[2][8]

#### Experimental Protocol:

- **Reactant Charging:** A reaction kettle is charged with butyric acid and ethanol. A typical molar ratio might be 3.0-5.0:1 (butyric acid:ethanol) for the initial bed material.[9]
- **Catalyst Addition:** Concentrated sulfuric acid is added as the catalyst.[9]
- **Esterification and Dehydration:** The mixture is heated. As the reaction proceeds, water is formed. To drive the equilibrium, the **ethyl butyrate** and water are continuously removed as a binary azeotrope by distillation.[8][9]
- **Separation:** The distilled azeotrope is condensed and allowed to separate into two layers: an upper organic layer (crude **ethyl butyrate**) and a lower aqueous layer. A portion of the aqueous layer may be returned to the reaction as a reflux to optimize the process.[9]
- **Purification:** The crude ester is washed, typically with a basic solution to neutralize any remaining acid catalyst, followed by water.[8]
- **Final Distillation:** The washed ester is purified by fractional distillation, often under vacuum, to yield high-purity **ethyl butyrate**. [8][9]

## Enzymatic Synthesis: Lipase-Catalyzed Esterification

Enzymatic synthesis offers a greener alternative to chemical methods, avoiding harsh acid catalysts and high temperatures. Lipases, such as those from *Candida antarctica* (CALA and CALB), are commonly used.[10][11]

#### Experimental Protocol (Immobilized Lipase):

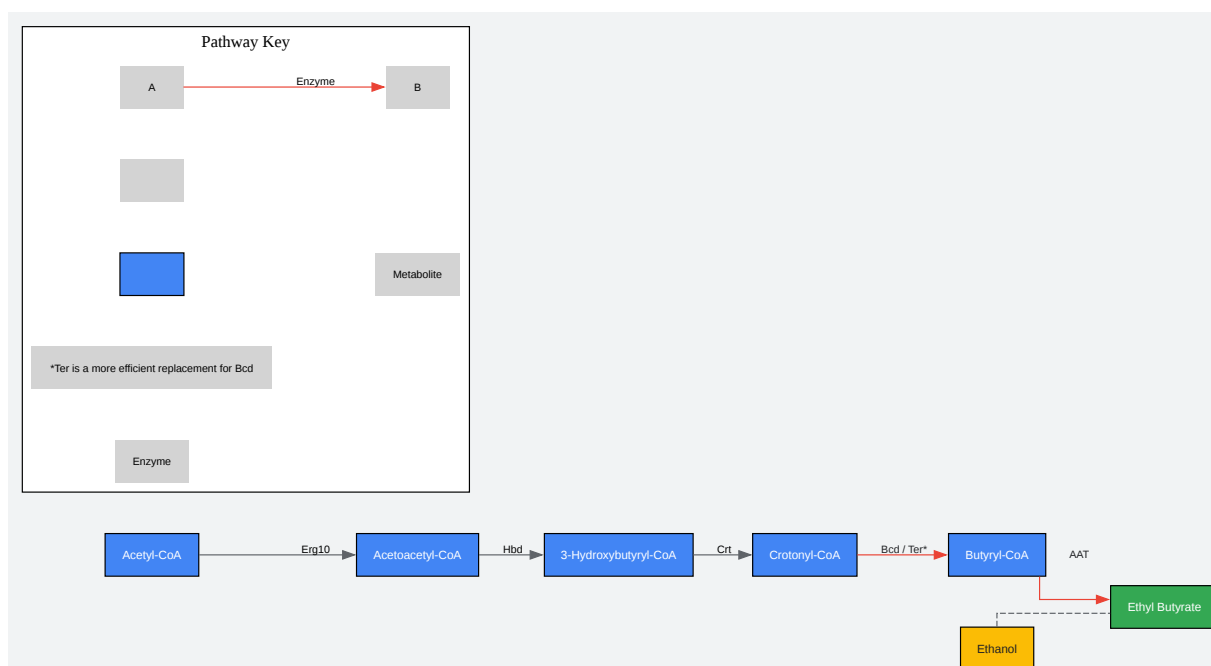
- **Enzyme Immobilization:** Lipase B from *Candida antarctica* (CALB) is immobilized on a support, such as hydrophobically modified dendritic fibrous nanosilica (DFNS-C8) or magnetic nanoparticles (MNP).[10][11]

- **Reaction Setup:** In a reaction vessel, butyric acid and ethanol are combined. The reaction can be run solvent-free or in an organic solvent like n-heptane.[10][11] Optimal molar ratios of butyric acid to ethanol are typically determined experimentally, with ratios from 1:1 to 1:3 being effective.[10][11]
- **Catalysis:** The immobilized lipase is added to the substrate mixture.
- **Reaction Conditions:** The reaction is maintained at a controlled temperature (e.g., 40-45 °C) with constant stirring (e.g., 300 rpm) for a set duration (e.g., 4-6 hours).[10][11]
- **Monitoring:** The reaction progress is monitored by taking small aliquots at regular intervals and analyzing the conversion to **ethyl butyrate** using gas chromatography (GC).[10]
- **Product Recovery:** Upon completion, the immobilized enzyme is separated from the reaction mixture, often by simple filtration or magnetic separation if using MNPs.[11] This allows for the easy reuse of the biocatalyst.[10]
- **Purification:** The resulting mixture is then purified, typically through distillation, to isolate the **ethyl butyrate**.

## Visualized Pathways and Workflows

### Biosynthetic Pathway in *Saccharomyces cerevisiae*

**Ethyl butyrate** can be produced biologically in engineered yeast. The pathway involves the conversion of acetyl-CoA to butyryl-CoA, which is then esterified with endogenous ethanol.[12][13] The introduction of an efficient alcohol acyltransferase (AAT) is crucial for the final step.[13]

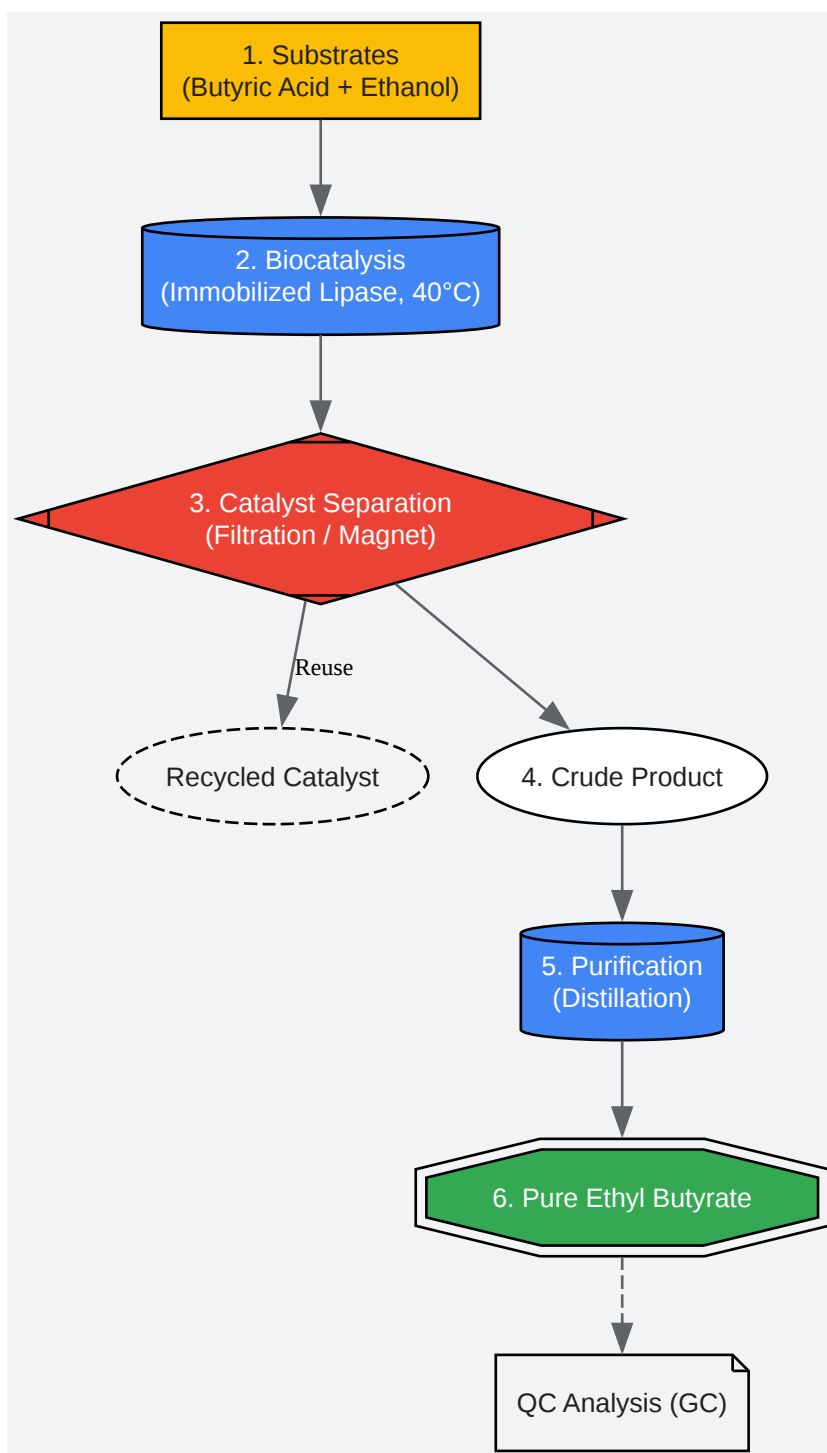


[Click to download full resolution via product page](#)

Caption: Biosynthesis of **ethyl butyrate** in engineered *S. cerevisiae*.

## Experimental Workflow for Enzymatic Synthesis

The general workflow for synthesizing **ethyl butyrate** using an immobilized lipase catalyst involves reaction, separation, and analysis stages.



[Click to download full resolution via product page](#)

Caption: General workflow for lipase-catalyzed **ethyl butyrate** synthesis.

## Applications in Research and Drug Development

While primarily known as a flavor and fragrance agent, **ethyl butyrate** serves several roles relevant to scientific research and pharmaceuticals:

- **Drug Delivery:** It has been used in stimuli-responsive drug delivery systems. For example, its enzymatic conversion to butyric acid by an esterase can induce a local pH drop, triggering the release of a drug from a pH-sensitive carrier.<sup>[6]</sup>
- **Pharmaceutical Formulation:** As an efficient oil-phase solvent, **ethyl butyrate** can enhance the solubility and sustained release of hydrophobic drugs.<sup>[10]</sup>
- **Research Chemical:** It serves as a precursor or reactant in the synthesis of more complex molecules, such as in the preparation of pyrazole derivatives.<sup>[6]</sup>
- **Metabolite Research:** **Ethyl butyrate** is a naturally occurring plant metabolite and is studied in the context of food science and metabolomics.<sup>[1][6]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. Ethyl butyrate | C<sub>6</sub>H<sub>12</sub>O<sub>2</sub> | CID 7762 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Ethyl butyrate - Wikipedia [en.wikipedia.org]
3. ethyl butyrate, 105-54-4 [thegoodscentscompany.com]
4. Butanoic acid, ethyl ester [webbook.nist.gov]
5. CAS Common Chemistry [commonchemistry.cas.org]
6. taylorandfrancis.com [taylorandfrancis.com]
7. Human Metabolome Database: Showing metabocard for Ethyl butyrate (HMDB0033889) [hmdb.ca]
8. img.perfumerflavorist.com [img.perfumerflavorist.com]

- 9. CN1049330A - Process for producing ethyl butyrate - Google Patents [patents.google.com]
- 10. Solvent-Free Catalytic Synthesis of Ethyl Butyrate Using Immobilized Lipase Based on Hydrophobically Functionalized Dendritic Fibrous Nano-Silica | MDPI [mdpi.com]
- 11. Ethyl Butyrate Synthesis Catalyzed by Lipases A and B from *Candida antarctica* Immobilized onto Magnetic Nanoparticles. Improvement of Biocatalysts' Performance under Ultrasonic Irradiation - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [ethyl butyrate CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046026#ethyl-butyrate-cas-number-and-molecular-structure]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)